

Introduction: The Critical Role of Solid-State Properties in Pharmaceutical Development

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Compound of Interest

Compound Name: *2-chloro-N-methyl-4-nitrobenzamide*

CAS No.: 90110-20-6

Cat. No.: B2531708

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In the landscape of drug discovery and development, the physical characteristics of an active pharmaceutical ingredient (API) are as crucial as its pharmacological activity. Properties such as the physical state, crystalline structure, and melting point are fundamental to the preformulation and formulation stages of development.[1] These parameters directly influence a compound's solubility, stability, bioavailability, and manufacturability, ultimately impacting the safety and efficacy of the final drug product. An API's solid form can exist in various states, including different crystalline polymorphs or as an amorphous solid, each with unique physicochemical properties.[2] Therefore, a thorough characterization of these attributes is a non-negotiable cornerstone of robust pharmaceutical science, ensuring consistency, quality, and regulatory compliance.[2] This guide provides a detailed examination of the physical state and melting point of **2-chloro-N-methyl-4-nitrobenzamide** (CAS No. 90110-20-6), a key organic intermediate in the synthesis of more complex molecules for the pharmaceutical and other industries.[3]

Physical State Characterization of 2-chloro-N-methyl-4-nitrobenzamide

The physical state of a compound is its most immediately apparent characteristic and provides initial insights into its nature. For **2-chloro-N-methyl-4-nitrobenzamide**, the expected physical appearance under standard laboratory conditions is that of a crystalline solid.

Observed Physical State: Based on available data, **2-chloro-N-methyl-4-nitrobenzamide** is described as an off-white to pale yellow crystalline powder.[3] This classification as a "crystalline powder" is significant. It implies a regular, ordered arrangement of molecules in a three-dimensional lattice structure. This is in contrast to an amorphous solid, which lacks long-range molecular order. The crystalline nature of a substance is a critical determinant of its physical properties, including its melting point, which is typically sharp for a pure crystalline compound.[4]

Significance of the Crystalline State:

The fact that this compound is a crystalline powder has several implications for its handling and application:

- **Stability:** Crystalline solids are generally more thermodynamically stable than their amorphous counterparts.
- **Purity Assessment:** The sharpness of the melting point of a crystalline solid can be a reliable indicator of its purity.[4]
- **Handling:** As a powder, its flowability and compressibility are important considerations in manufacturing processes.

Melting Point of 2-chloro-N-methyl-4-nitrobenzamide

The melting point is the temperature at which a substance transitions from a solid to a liquid state at atmospheric pressure.[5] It is a highly characteristic physical constant for a pure crystalline substance and is invaluable for both identification and purity assessment.[4]

As of the latest literature review, a specific, publicly documented melting point for **2-chloro-N-methyl-4-nitrobenzamide** (CAS No. 90110-20-6) is not readily available. Some suppliers indicate that this data is available upon request with a certificate of analysis.[3] This absence of published data necessitates its empirical determination through a rigorous and standardized

experimental protocol. The following section provides such a protocol, designed to yield a reliable and reproducible melting point range.

Data Summary Table

Parameter	Value / Description	Source
CAS Number	90110-20-6	[3]
Molecular Formula	C ₈ H ₇ ClN ₂ O ₃	[3]
Molecular Weight	214.61 g/mol	[3]
Physical Appearance	Off-white to pale yellow crystalline powder	[3]
Melting Point	Data not publicly available; requires experimental determination.	N/A

Experimental Protocol for Melting Point Determination

The following protocol describes the standard capillary method for determining the melting point of a crystalline solid. This method is widely adopted in research and quality control laboratories for its accuracy and reliability.[4]

Principle:

A small, finely powdered sample of the crystalline solid is heated slowly at a controlled rate. The temperatures at which the first droplet of liquid appears (onset of melting) and at which the entire sample becomes a clear liquid (completion of melting) are recorded. This range is the melting point of the substance. A pure substance will exhibit a sharp melting range of 0.5-1.0°C.[4]

Apparatus and Materials:

- Melting point apparatus (e.g., Mel-Temp or similar digital device)
- Glass capillary tubes (one end sealed)

- **2-chloro-N-methyl-4-nitrobenzamide** sample
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Long glass tube or PVC pipe for packing

Step-by-Step Methodology:

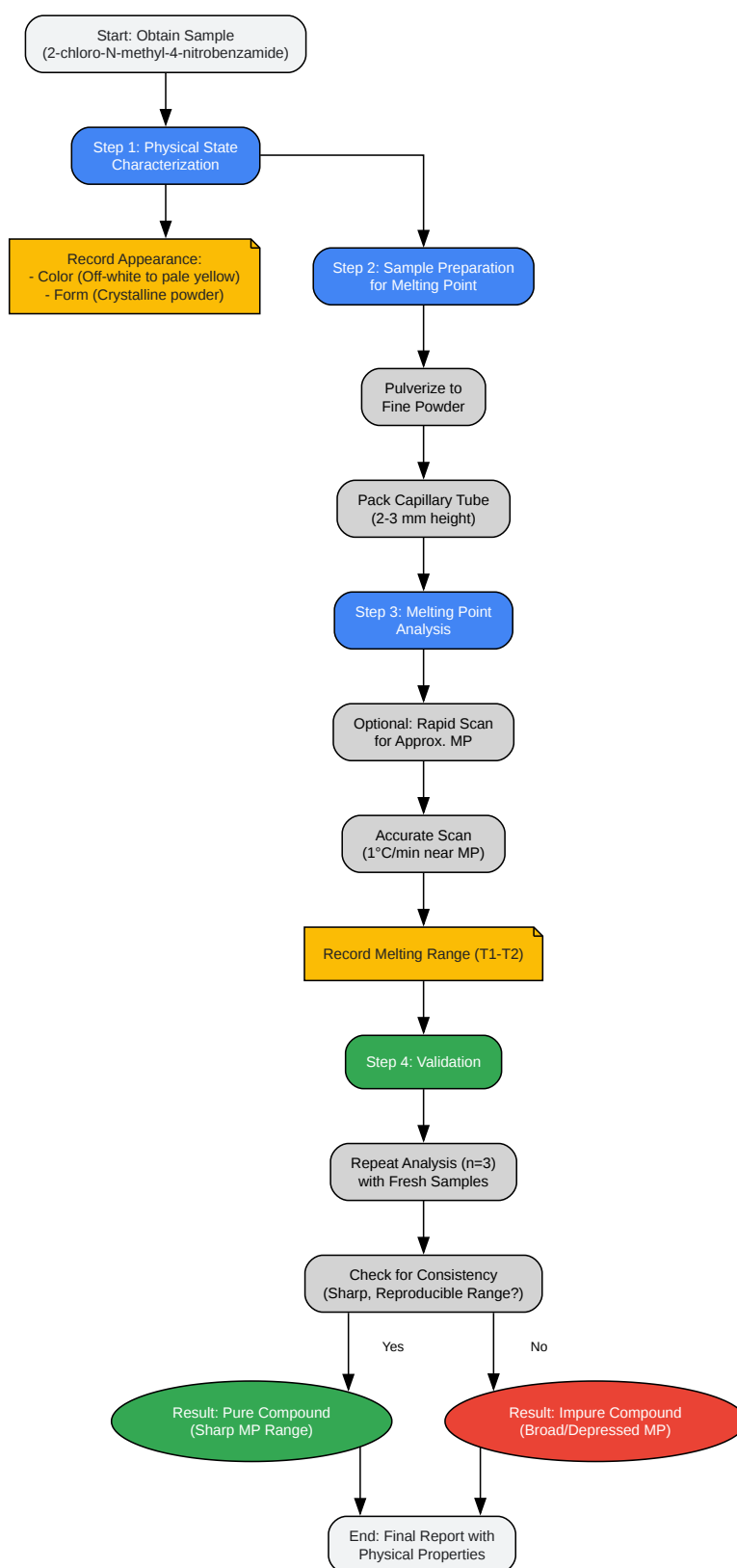
- Sample Preparation: a. Ensure the **2-chloro-N-methyl-4-nitrobenzamide** sample is completely dry. The presence of solvent can act as an impurity and depress the melting point.^[6] b. If the sample consists of large crystals, gently pulverize a small amount into a fine powder using a mortar and pestle. This ensures uniform packing and heat transfer.^[6] c. Jab the open end of a capillary tube into the pile of powdered sample. A small amount of the powder will enter the tube.^[6]
- Packing the Capillary Tube: a. Invert the capillary tube so the sealed end is facing down and gently tap it on a hard surface to cause the powder to fall to the bottom.^[6] b. For efficient packing, drop the capillary tube (sealed end down) through a long, narrow tube (e.g., a 1-meter length of glass tubing or PVC pipe) onto the benchtop. The bouncing action will compact the sample tightly.^[6] c. Repeat until the packed sample height is between 2-3 mm. A sample height greater than 3 mm can lead to an artificially broad melting range.^[6]
- Melting Point Measurement: a. Place the packed capillary tube into the sample holder of the melting point apparatus.^[6] b. Rapid Determination (Optional but Recommended): If the approximate melting point is unknown, perform a rapid heating run to get a rough estimate. Heat at a rate of 10-15°C per minute and note the temperature at which the sample melts. Allow the apparatus to cool significantly before the next step.^[4] c. Accurate Determination: i. Set the heating rate to bring the temperature to about 20°C below the estimated melting point found in the rapid determination.^[6] ii. Once this temperature is reached, reduce the heating rate to approximately 1°C per minute. A slow heating rate is crucial for ensuring thermal equilibrium between the sample, thermometer, and heating block.^[6] iii. Observe the sample through the magnifying eyepiece. iv. Record T1: The temperature at which the first drop of liquid becomes visible. v. Record T2: The temperature at which the last solid particle

melts, and the sample is completely a clear liquid. d. The melting point is reported as the range T1 - T2.

- Validation and Repeatability: a. Perform at least two additional measurements with fresh samples in new capillary tubes. Previously melted samples should not be reused as the crystal structure may have changed upon resolidification.^[6] b. The results should be consistent and reproducible.

Experimental Workflow Diagram

The following diagram illustrates the logical flow for the characterization and validation of the physical properties of **2-chloro-N-methyl-4-nitrobenzamide**.



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Sources

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